

using DNA Gyrase-IN-9 in bacterial cell culture experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DNA Gyrase-IN-9

Cat. No.: B12387194

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Application Notes: DNA Gyrase-IN-9

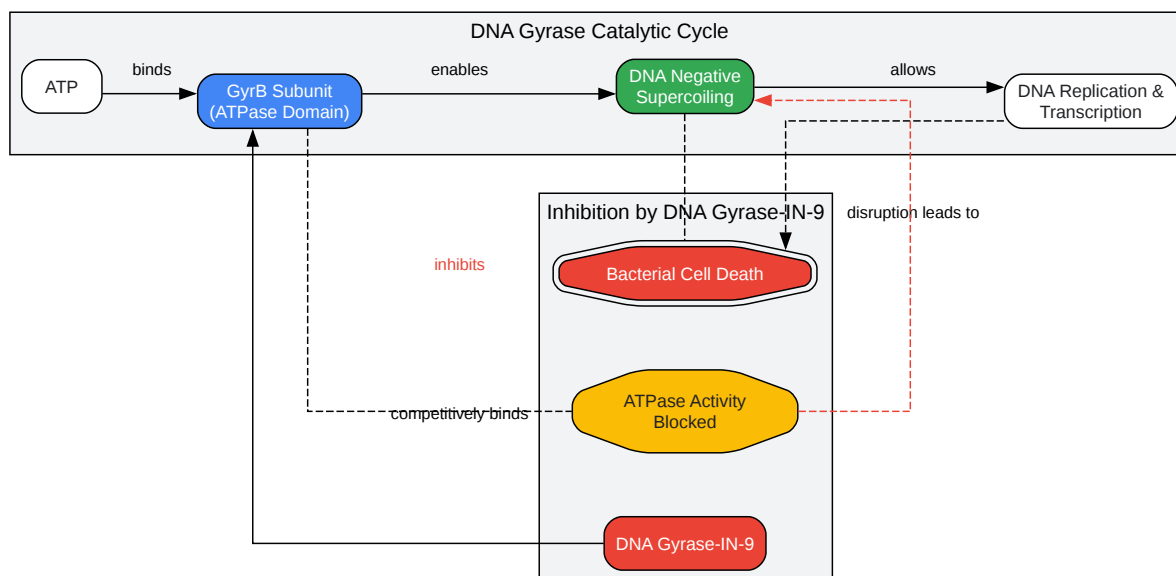
For Researchers, Scientists, and Drug Development Professionals

Introduction

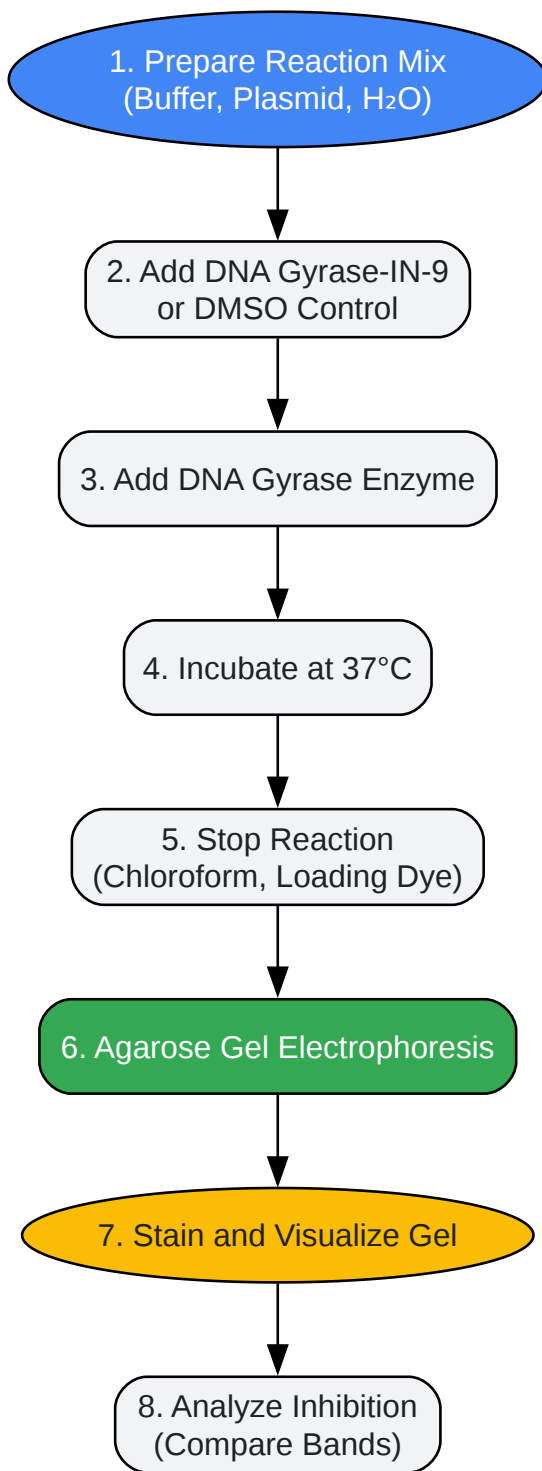
Bacterial DNA gyrase is a type II topoisomerase essential for bacterial survival, playing a critical role in DNA replication, transcription, and repair by introducing negative supercoils into DNA.[1][2][3] This enzyme, composed of two GyrA and two GyrB subunits, is a clinically validated target for antibiotics because it is absent in higher eukaryotes.[2][4][5] **DNA Gyrase-IN-9** is a novel small molecule inhibitor designed to target the ATPase activity of the GyrB subunit, presenting a promising avenue for the development of new antibacterial agents to combat drug-resistant pathogens. These application notes provide detailed protocols for utilizing **DNA Gyrase-IN-9** in bacterial cell culture experiments.

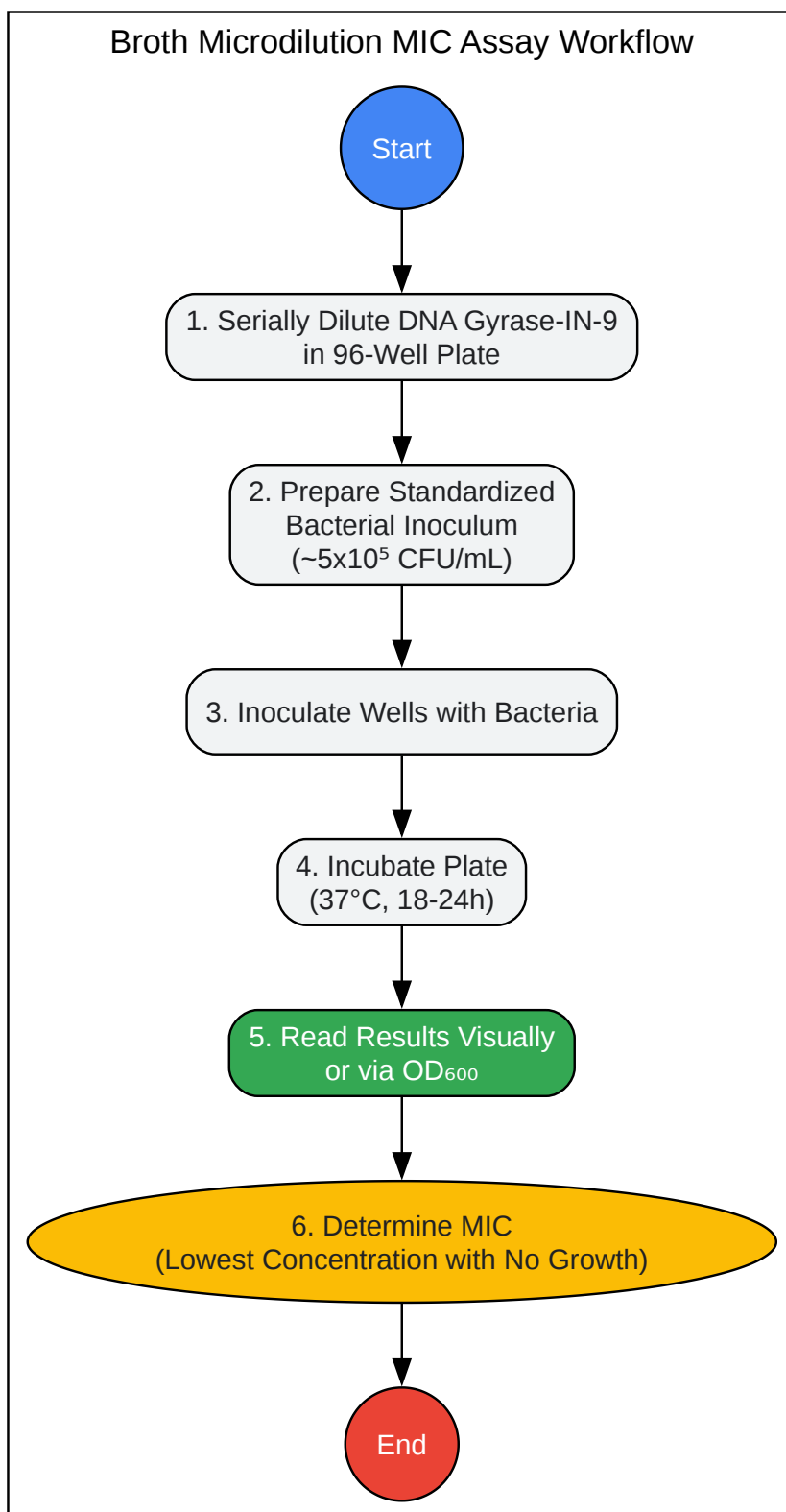
Mechanism of Action

DNA gyrase facilitates DNA supercoiling through an ATP-dependent mechanism.[3] The process involves the binding and hydrolysis of ATP at the N-terminal domain of the GyrB subunits.[6][7] **DNA Gyrase-IN-9** functions as an ATP-competitive inhibitor. By binding to the ATP-binding pocket on the GyrB subunit, it prevents ATP hydrolysis, which is necessary for the enzyme's catalytic cycle.[1][6][8] This inhibition blocks the introduction of negative supercoils, leading to topological stress, disruption of DNA replication and transcription, and ultimately, bacterial cell death.[2][6]



DNA Gyrase Supercoiling Assay Workflow





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- To cite this document: BenchChem. [using DNA Gyrase-IN-9 in bacterial cell culture experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12387194#using-dna-gyrase-in-9-in-bacterial-cell-culture-experiments>]

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